

safety and handling of Cy5.5 azide in the lab

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Compound of Interest

Compound Name: Cy5.5 azide

Cat. No.: B14094845

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An In-depth Technical Guide to the Safety and Handling of **Cy5.5 Azide** in the Lab

For researchers, scientists, and drug development professionals, the use of fluorescent probes like **Cy5.5 azide** is integral to advancing biological understanding and therapeutic innovation. As a member of the cyanine dye family, Cy5.5 offers excellent photostability and brightness in the near-infrared (NIR) spectrum, making it a valuable tool for various imaging applications.[1][2] Its azide functionality allows for its versatile incorporation into biomolecules via "click chemistry," a highly efficient and specific conjugation method.[1][3] However, the presence of the azide group necessitates a thorough understanding of its handling and safety considerations. This guide provides a comprehensive overview of the safe handling, storage, reactivity, and disposal of **Cy5.5 azide**, along with detailed experimental protocols for its use.

Core Properties of Cy5.5 Azide

Cy5.5 azide is a water-soluble and hydrophilic dye, which minimizes non-specific binding in biological assays.[1][2] Its fluorescence is stable over a pH range of 4 to 10.[2] Key physicochemical and spectral properties are summarized in the table below.

Property	Value
Appearance	Blue solid
Solubility	Water, DMSO, DMF
Storage Temperature	-20°C, desiccated and protected from light
Excitation Maximum (λ_{ex})	~678-684 nm
Emission Maximum (λ_{em})	~694-710 nm
Molar Extinction Coeff.	~190,000 - 209,000 $\text{cm}^{-1}\text{M}^{-1}$

Safety and Handling

While some supplier safety data sheets (SDS) may classify **Cy5.5 azide** as "not a hazardous substance or mixture," it is crucial to recognize the potential hazards associated with the azide functional group.^[4] Organic azides can be sensitive to heat, shock, and friction, and may decompose explosively under certain conditions.^{[5][6]} Therefore, treating **Cy5.5 azide** with caution is paramount.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory when handling **Cy5.5 azide** in both solid and solution forms.

Body Part	Required PPE
Hands	Chemical-resistant gloves (nitrile or neoprene recommended). Always inspect gloves before use and change them frequently.
Eyes/Face	Safety goggles with side shields are the minimum requirement. A face shield should be worn over goggles when handling the solid powder or when there is a risk of splashing.
Body	A fully buttoned laboratory coat is required. A chemical-resistant apron should be worn over the lab coat when handling larger quantities.
Respiratory	All handling of the solid form and preparation of stock solutions should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator may be necessary.

Hazard Identification and Precautionary Measures

The primary hazards associated with **Cy5.5 azide** stem from its azide functional group. While the large molecular weight of **Cy5.5 azide** likely reduces its volatility and shock sensitivity compared to smaller organic azides, the following precautions should always be taken:

- Avoid Heat, Shock, and Friction: Do not heat solid **Cy5.5 azide**. Avoid grinding or subjecting the material to unnecessary mechanical stress.^[5]
- Incompatible Materials:
 - Metals: Avoid contact with metals, as this can lead to the formation of highly unstable and explosive metal azides. Use non-metal spatulas (e.g., plastic or ceramic) for handling the solid.^[5]
 - Strong Acids: Reaction with strong acids can produce hydrazoic acid, which is toxic and explosive.

- Halogenated Solvents: Do not use halogenated solvents like dichloromethane or chloroform as reaction media, as this can lead to the formation of explosive di- and tri-azidomethane.^{[5][6]}
- Hazardous Decomposition Products: Upon thermal decomposition, **Cy5.5 azide** may release irritating and toxic gases and vapors, including carbon oxides and nitrogen oxides.

First Aid Measures

In the event of exposure, follow these first-aid procedures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.^[4]
- Specific Hazards: In case of a fire, toxic fumes may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate PPE as described in section 2.1.

- **Containment and Cleaning:** For a solid spill, avoid creating dust. Moisten the material with water and then carefully collect it into a suitable, labeled container for disposal. For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- **Disposal:** All waste contaminated with **Cy5.5 azide** should be treated as hazardous waste and disposed of according to local, state, and federal regulations. Do not dispose of down the drain.

Experimental Protocols

The primary application of **Cy5.5 azide** is in bioconjugation via click chemistry. Below are general protocols for labeling proteins and cells.

Protein Labeling using Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the labeling of a protein that has been modified to contain a terminal alkyne group.

Materials:

- Alkyne-modified protein in a suitable buffer (e.g., PBS)
- **Cy5.5 azide**
- DMSO or DMF for stock solution preparation
- Copper(II) sulfate (CuSO₄) solution
- A reducing agent, such as sodium ascorbate
- A copper chelating ligand, such as THPTA or BTAA
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Prepare Stock Solutions:
 - Dissolve **Cy5.5 azide** in DMSO or DMF to a concentration of 10 mM.
 - Prepare stock solutions of CuSO₄ (e.g., 50 mM in water), sodium ascorbate (e.g., 100 mM in water, freshly prepared), and the copper ligand (e.g., 50 mM in water or DMSO).
- Reaction Setup:
 - In a microcentrifuge tube, add the alkyne-modified protein to the desired final concentration.
 - Add the **Cy5.5 azide** stock solution to the protein solution (a 5-10 fold molar excess of dye over protein is a good starting point).
 - Add the copper ligand to the reaction mixture.
 - Add the CuSO₄ solution.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Incubation:
 - Gently mix the reaction and incubate at room temperature for 1-2 hours, protected from light.
- Purification:
 - Remove the unreacted **Cy5.5 azide** and other reaction components by passing the reaction mixture through a size-exclusion chromatography column equilibrated with a suitable storage buffer for the protein.

Cell Labeling via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

This protocol is for labeling live cells that have been metabolically engineered to express a strained alkyne (e.g., a cyclooctyne) on their surface.

Materials:

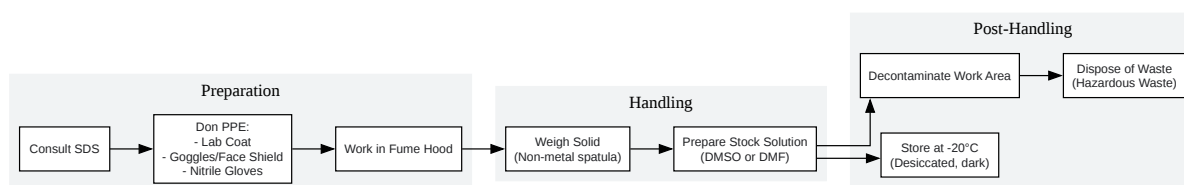
- Cells expressing a strained alkyne
- Complete cell culture medium
- PBS or other appropriate buffer
- **Cy5.5 azide**

Procedure:

- Prepare Labeling Solution:
 - Prepare a stock solution of **Cy5.5 azide** in DMSO or water.
 - Dilute the stock solution in pre-warmed complete cell culture medium to the desired final concentration (e.g., 5-25 μ M).
- Cell Labeling:
 - Aspirate the existing medium from the cells.
 - Add the **Cy5.5 azide**-containing medium to the cells.
 - Incubate the cells under normal culture conditions (e.g., 37°C, 5% CO₂) for 30-60 minutes, protected from light.
- Washing:
 - Aspirate the labeling medium.
 - Wash the cells three times with pre-warmed PBS or culture medium to remove any unreacted dye.
- Imaging:
 - The cells are now ready for fluorescence microscopy.

Visualizations

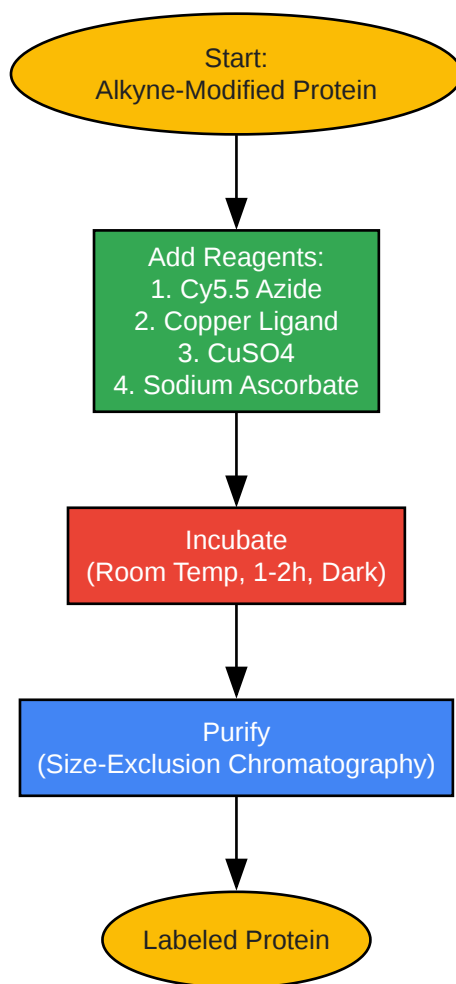
Safe Handling Workflow for Cy5.5 Azide



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Caption: Workflow for the safe handling of **Cy5.5 azide** in a laboratory setting.

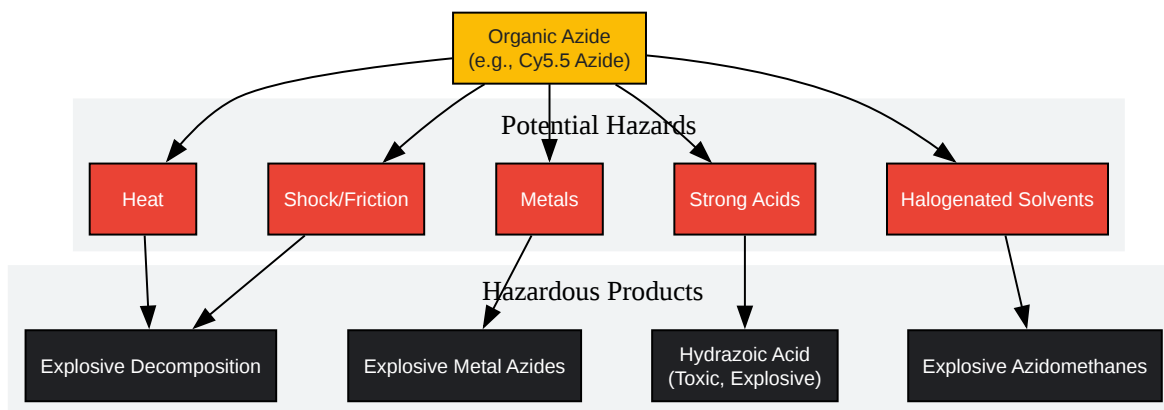
Experimental Workflow for CuAAC Protein Labeling



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Caption: Experimental workflow for labeling an alkyne-modified protein with **Cy5.5 azide** via CuAAC.

Reactivity and Hazards of Organic Azides



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Caption: Overview of the potential reactivity and hazards associated with organic azides.

By adhering to these safety guidelines and experimental protocols, researchers can confidently and safely utilize **Cy5.5 azide** in their work, harnessing its powerful fluorescent properties to drive scientific discovery.

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